

CAS number 16856-13-6 physicochemical properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *2-Amino-4-methoxy-4-oxobutanoic acid hydrochloride*

CAS No.: *1835-52-5*

Cat. No.: *B555584*

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An In-depth Technical Guide to the Physicochemical Properties of β -Methyl L-aspartate hydrochloride (CAS: 16856-13-6)

Introduction

β -Methyl L-aspartate hydrochloride (CAS No. 16856-13-6) is a protected form of the nonessential amino acid, L-Aspartic acid.[1][2] As a key derivative, it serves as a versatile building block and intermediate in the synthesis of a wide range of complex organic molecules, including neuroactive agents and enzyme inhibitors.[3][4] Its utility in research and pharmaceutical development stems from the selective protection of the side-chain carboxylic acid as a methyl ester, allowing for regioselective reactions at the α -amino and α -carboxylic acid moieties.

This guide provides a comprehensive overview of the core physicochemical properties of β -Methyl L-aspartate hydrochloride. It is intended for researchers, chemists, and drug development professionals who require a deep technical understanding of this compound for applications in synthesis, analytical development, and formulation. The narrative moves beyond

a simple recitation of data to explain the causality behind experimental observations and analytical choices, ensuring a robust and practical understanding of the molecule's behavior.

Chemical Identity and Structure

Accurate identification is the foundation of all chemical research. The compound is systematically named **(2S)-2-amino-4-methoxy-4-oxobutanoic acid hydrochloride**.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Key identifiers are summarized below.

Identifier	Value	Source(s)
CAS Number	16856-13-6	[8] [9] [10]
Molecular Formula	C ₅ H ₁₀ ClNO ₄ or C ₅ H ₉ NO ₄ ·HCl	[9] [10] [11] [12]
Molecular Weight	183.59 g/mol	[4] [10] [11] [12]
IUPAC Name	(2S)-2-amino-4-methoxy-4-oxobutanoic acid;hydrochloride	[5] [6] [7]
Synonyms	L-Aspartic acid β-methyl ester hydrochloride, H-Asp(OMe)-OH·HCl	[4] [9] [13]
InChI Key	QRBMPUYOGOCYDJ-DFWYDOINSA-N	[10] [11] [12]
Canonical SMILES	<chem>COC(=O)CC(=O)O.Cl</chem>	[4] [10]
EC Number	240-880-5	[5] [10] [11]

Physicochemical Properties

The physical and chemical properties of a compound dictate its handling, reactivity, and potential applications. β-Methyl L-aspartate hydrochloride presents as a white to off-white crystalline solid or powder at room temperature.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Property	Value	Notes	Source(s)
Appearance	White to almost white crystalline solid/powder	---	[1][2][3][4]
Melting Point	191-193°C	Some sources indicate a wider range (190-207°C) or decomposition at 193°C. This variation may reflect differences in purity or analytical method.	[1][8][9]
Boiling Point	301.7°C at 760 mmHg	Predicted value.	[8][11]
Flash Point	136.3°C	---	[8][11][13]
Density	1.299 g/cm ³	Predicted value.	[11]
Vapor Pressure	0.000242 mmHg at 25°C	Predicted value.	[11]
Hygroscopicity	Exhibits hygroscopic properties	Qualitative observation. It is crucial to store the material under dry conditions to prevent water absorption, which can impact sample weight accuracy and stability.	[3]
XLogP3	0.46	Predicted value indicating good hydrophilicity.	[11]

Solubility Profile

The solubility of a compound is critical for its use in reactions, formulations, and analytical testing. As an amino acid hydrochloride salt, the compound exhibits good solubility in polar solvents.

Solvent	Solubility	Notes	Source(s)
Water	Soluble	The ionic nature of the hydrochloride salt and the polar functional groups contribute to its aqueous solubility.	[3][14]
DMSO	Soluble (18.36 mg/mL)	Sonication may be required to achieve full dissolution at higher concentrations.	[1][2][4]
Other Organic Solvents	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Acetone	Broad solubility in common polar organic solvents enhances its utility in synthesis.	[1][2]

Spectroscopic Profile

Spectroscopic analysis is essential for confirming the structure and purity of a compound.

Nuclear Magnetic Resonance (^1H NMR)

Proton NMR provides definitive confirmation of the molecular structure. A reported spectrum in DMSO- d_6 is consistent with the expected structure.[2]

- ^1H NMR (300 MHz, DMSO- d_6):
 - δ 4.31-4.35 (m, 1H): This multiplet corresponds to the α -proton (CHN), adjacent to the chiral center.
 - δ 3.78 (s, 3H): The sharp singlet is characteristic of the three protons of the methyl ester (OCH_3).

- δ 3.05 (dd, $J = 3.4, 4.7$ Hz, 2H): This doublet of doublets represents the two diastereotopic β -protons (CH_2).

Expertise & Experience: The use of DMSO-d_6 as a solvent is common for polar molecules like amino acid salts. The acidic and amine protons are likely to exchange with residual water in the solvent or appear as a broad peak, and were not reported in this dataset.

Infrared (IR) Spectroscopy

While specific experimental data was not found in the provided sources, the expected IR absorption bands can be predicted based on the functional groups present:

- $\sim 3100\text{--}2500\text{ cm}^{-1}$ (broad): O-H stretch of the carboxylic acid and N-H stretch of the ammonium salt.
- $\sim 1735\text{ cm}^{-1}$ (strong): C=O stretch of the methyl ester.
- $\sim 1710\text{ cm}^{-1}$ (strong): C=O stretch of the carboxylic acid.
- $\sim 1600\text{ cm}^{-1}$: N-H bend of the primary amine.
- $\sim 1200\text{ cm}^{-1}$: C-O stretch of the ester and carboxylic acid.

Mass Spectrometry (MS)

The expected mass spectrum would show a molecular ion peak corresponding to the free base ($\text{C}_5\text{H}_9\text{NO}_4$) upon loss of HCl.

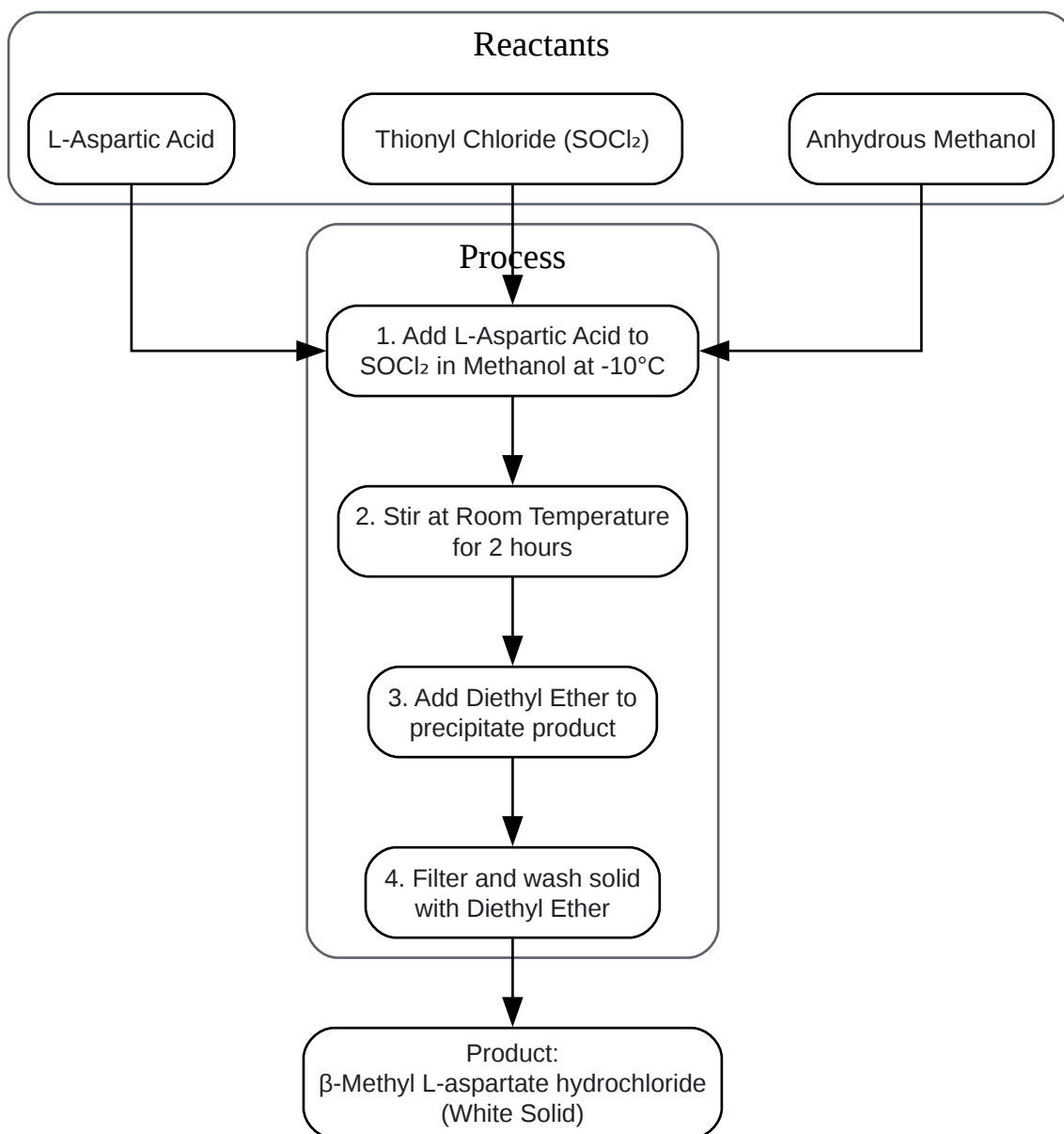
- Expected $[\text{M}+\text{H}]^+$: 148.05 m/z.
- Fragmentation: Key fragmentation pathways would likely involve the loss of the methoxy group ($-\text{OCH}_3$) or the entire methoxycarbonyl group ($-\text{COOCH}_3$) from the parent ion.

Synthesis and Analytical Methodologies

A robust understanding of a compound requires knowledge of its synthesis and the methods used to verify its purity and identity.

General Synthesis Protocol

A common laboratory-scale synthesis involves the Fischer esterification of L-Aspartic acid.^{[1][2]}



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Caption: Workflow for the synthesis of β -Methyl L-aspartate hydrochloride.

Step-by-Step Protocol:

- **Reaction Setup:** In a suitable reaction vessel, add anhydrous methanol (26 mL). Cool the methanol to -10°C using an appropriate cooling bath.[1][2]
- **Reagent Addition:** Slowly add thionyl chloride (3.8 mL, 41.2 mmol) to the cold methanol. **Trustworthiness:** This step is exothermic and generates HCl in situ, which is the catalyst for the esterification and also forms the final hydrochloride salt. The slow addition and cooling are critical for safety and reaction control.
- **Substrate Addition:** To the acidic methanol solution, slowly add L-aspartic acid (5 g, 37.6 mmol).[1][2]
- **Reaction:** Allow the mixture to warm to room temperature and stir continuously for 2 hours.[1][2]
- **Precipitation:** Add diethyl ether (75 mL) to the reaction mixture. Diethyl ether acts as an anti-solvent, causing the polar product to precipitate out of the less polar solution.[1][2]
- **Isolation:** Collect the resulting white solid by filtration.
- **Washing:** Wash the collected solid with two portions of diethyl ether (50 mL each) to remove any unreacted starting materials or byproducts.[1][2]
- **Drying:** Dry the final product under vacuum to yield (S)-aspartic acid- β -methyl ester hydrochloride. The reported yield is approximately 85%.[1][2]

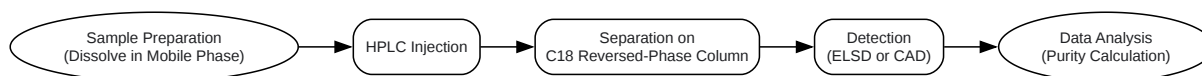
Purification

For achieving high purity, recrystallization is a standard method.

- **Protocol:** Recrystallise the compound from methanol by the addition of anhydrous diethyl ether.[1][2] This process relies on the principle that the compound is soluble in methanol but insoluble in diethyl ether, allowing for the controlled precipitation of pure crystals.

Proposed Purity Assessment by HPLC

While a specific HPLC method is not detailed in the search results, a standard approach for analyzing this polar, non-chromophoric compound can be proposed.



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Caption: General workflow for HPLC purity analysis.

- **Rationale:** The compound lacks a strong UV chromophore, making standard UV detection challenging for trace-level impurity analysis. Therefore, a universal detector like an Evaporative Light Scattering Detector (ELSD) or Charged Aerosol Detector (CAD) is recommended. A reversed-phase C18 column is a versatile starting point.
- **Mobile Phase:** A gradient of water with 0.1% formic acid (Mobile Phase A) and acetonitrile with 0.1% formic acid (Mobile Phase B). The acid improves peak shape for the amine and carboxylic acid functionalities.
- **Detector:** ELSD or CAD. These detectors are mass-based and do not require a chromophore, making them ideal for this type of analyte.
- **Validation:** The method would require validation according to ICH guidelines, assessing parameters such as specificity, linearity, accuracy, precision, and limit of detection (LOD) and quantification (LOQ).

Safety, Storage, and Handling

Proper handling and storage are paramount for ensuring user safety and maintaining the integrity of the compound.

Hazard Identification

The compound is classified as an irritant.[5]

- **Hazard Statements:**
 - H315: Causes skin irritation.[5]
 - H319: Causes serious eye irritation.[5]

- H335: May cause respiratory irritation.[5]
- Precautionary Statements:
 - P261: Avoid breathing dust.[5]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

Storage and Handling

- Storage Temperature: Long-term storage at -20°C is consistently recommended by suppliers. [1][4][8][9][10][11]
- Conditions: Store in a tightly-closed container in a dry, well-ventilated area.[5] Storing under an inert atmosphere is also advised to protect against moisture and potential degradation.[2][3]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses, and a lab coat. Handle in a well-ventilated area or a fume hood to avoid inhaling dust.[5]

Conclusion

β-Methyl L-aspartate hydrochloride is a foundational building block in organic and medicinal chemistry. This guide has synthesized critical data on its identity, physicochemical properties, and spectroscopic profile. The provided protocols for synthesis and purification, coupled with expert insights into analytical methodologies, offer a practical framework for professionals working with this compound. Adherence to the outlined safety and storage protocols is essential for ensuring the longevity of the material and the safety of laboratory personnel.

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- To cite this document: BenchChem. [CAS number 16856-13-6 physicochemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b555584/docs#cas-number-16856-13-6-physicochemical-properties\]](https://www.benchchem.com/product/b555584/docs#cas-number-16856-13-6-physicochemical-properties)

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